

Thermochemical Profile of (S)-(-)-2-Chloropropionic Acid: A Technical Guide

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Compound of Interest

Compound Name: (S)-(-)-2-Chloropropionic acid

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Introduction

(S)-(-)-2-Chloropropionic acid, a chiral carboxylic acid, serves as a valuable building block in the synthesis of various pharmaceutical and agrochemical compounds. A thorough understanding of its thermochemical properties is paramount for process safety, reaction optimization, and the development of robust manufacturing protocols. This technical guide provides a comprehensive overview of the available thermochemical data for **(S)-(-)-2-Chloropropionic acid**, details established experimental methodologies for its determination, and presents a logical workflow for its analysis.

Core Thermochemical Data

The following table summarizes the key thermochemical parameters for 2-chloropropionic acid. It is important to note that some of the available data does not differentiate between the specific (S)-(-) enantiomer and the racemic mixture. However, for most thermochemical properties such as enthalpy of formation, the difference between enantiomers is negligible and falls within the experimental error of the measurement.

| Thermochemical Property | Symbol (State) | Value | Unit | Reference(s) |
|---|------------------------------|--------------------|---------|---------------------|
| Standard Molar Enthalpy of Formation | Δ_fH° (liquid) | -522.5 | kJ/mol | [1] |
| Standard Molar Enthalpy of Formation | Δ_fH° (gas) | -475.8 | kJ/mol | [1] |
| Standard Molar Enthalpy of Combustion | Δ_cH° (liquid) | -1396.20 | kJ/mol | [2] |
| Ideal Gas Heat Capacity | C_p, gas | Data not available | J/mol·K | [3] |
| Standard Gibbs Free Energy of Formation | Δ_fG° | Data not available | kJ/mol | [3] |
| Enthalpy of Fusion at Standard Conditions | Δ_fusH° | Data not available | kJ/mol | [3] |
| Enthalpy of Vaporization at Standard Conditions | $\Delta_{\text{vap}}H^\circ$ | Data not available | kJ/mol | [3] |
| Dissociation Constant | pKa (25°C, water) | 2.83 | [1] | |

Experimental Protocols: Determination of Enthalpy of Combustion by Bomb Calorimetry

The enthalpy of combustion is a critical thermochemical parameter determined experimentally using a bomb calorimeter. For halogenated organic compounds like **(S)-(-)-2-Chloropropionic**

acid, special considerations are necessary to ensure complete combustion and to handle the corrosive products formed (e.g., HCl). The following is a detailed, generalized protocol for this determination.

Principle

A known mass of the sample is completely combusted in a sealed, constant-volume container (the "bomb") filled with excess pure oxygen. The heat released by the combustion is absorbed by a surrounding water bath of known mass. The temperature change of the water is measured, and from this, the heat of combustion is calculated. For chloro-organic compounds, a rotating-bomb calorimeter is often preferred to ensure that the combustion products dissolve in a capture solution, leading to a well-defined final state.[\[4\]](#)

Equipment and Reagents

- Adiabatic or isoperibol bomb calorimeter
- Oxygen bomb (preferably with a platinum lining or made of a corrosion-resistant alloy)
- Crucible (platinum or quartz)
- Pellet press
- Fuse wire (e.g., platinum or nickel-chromium)
- High-pressure oxygen cylinder with a regulator
- Calibrated digital thermometer (resolution of at least 0.001 °C)
- Distilled or deionized water
- Benzoic acid (as a standard for calibration)
- **(S)-(-)-2-Chloropropionic acid** sample
- Arsenious oxide or sodium arsenite solution (to reduce chlorine to chloride ions)

Procedure

Part 1: Calorimeter Calibration

- Preparation of the Standard: Accurately weigh approximately 1 g of benzoic acid and press it into a pellet. Place the pellet in the crucible.
- Fuse Wire Attachment: Cut a measured length of fuse wire (approx. 10 cm) and attach it to the electrodes of the bomb head, ensuring it is in contact with the benzoic acid pellet.
- Bomb Assembly: Add 1 mL of distilled water to the bottom of the bomb to saturate the internal atmosphere with water vapor. Carefully place the bomb head into the bomb cylinder and seal it tightly.
- Oxygen Filling: Purge the bomb with a small amount of oxygen to remove atmospheric nitrogen. Then, pressurize the bomb with pure oxygen to approximately 30 atm.
- Calorimeter Setup: Place the sealed bomb into the calorimeter bucket. Accurately weigh a known mass of distilled water (typically 2000 g) and add it to the bucket, ensuring the bomb is fully submerged.
- Temperature Equilibration and Firing: Assemble the calorimeter, start the stirrer, and allow the system to reach thermal equilibrium. Record the temperature at regular intervals for several minutes to establish a baseline. Ignite the sample by passing a current through the fuse wire.
- Data Acquisition: Record the temperature of the water bath at short intervals until a maximum temperature is reached and then begins to fall. Continue recording to establish a post-combustion temperature trend.
- Calculations: Calculate the heat capacity of the calorimeter (C_{cal}) using the known enthalpy of combustion of benzoic acid and the corrected temperature rise.

Part 2: Combustion of **(S)-(-)-2-Chloropropionic Acid**

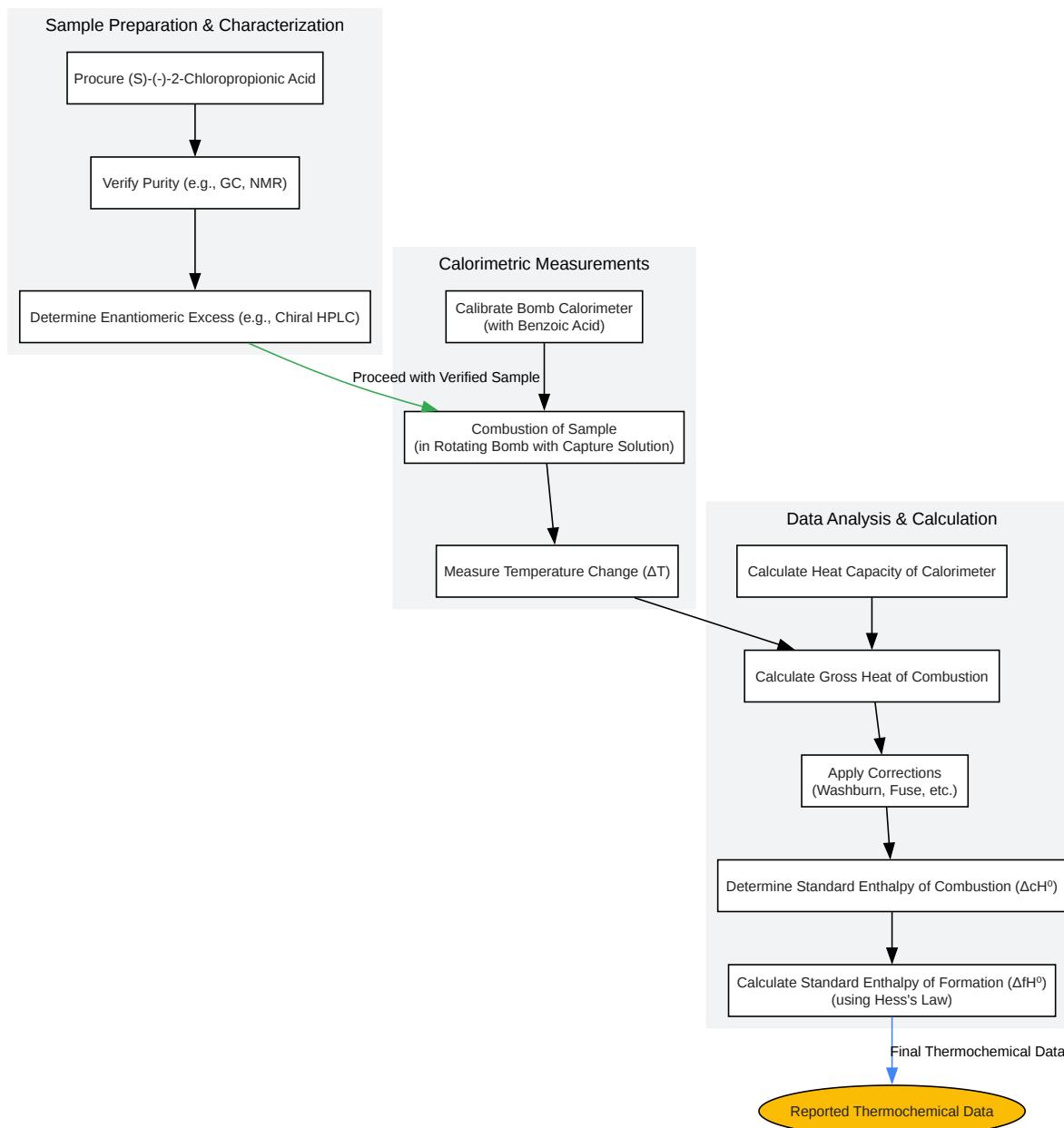
- Sample Preparation: Accurately weigh approximately 0.8-1.0 g of **(S)-(-)-2-Chloropropionic acid**. As it is a liquid at room temperature, it should be encapsulated in a gelatin capsule or a similar combustible container of known heat of combustion.

- Capture Solution: Instead of distilled water, add a small, known volume of a reducing solution (e.g., arsenious oxide) to the bomb. This will quantitatively reduce the chlorine produced during combustion to chloride ions, preventing the formation of a mixture of chlorine and hydrochloric acid.
- Combustion Procedure: Repeat steps 1.2 to 1.7 for the **(S)-(-)-2-Chloropropionic acid** sample.
- Analysis of Products: After combustion, vent the bomb and analyze the liquid contents to confirm the complete conversion of chlorine to chloride ions and to check for any unburned carbon.
- Calculations: Calculate the heat of combustion of the sample, making corrections for the heat of combustion of the fuse wire, the gelatin capsule (if used), and the heat of reaction of the capture solution.

Mandatory Visualizations

Experimental Workflow for Thermochemical Analysis

The following diagram illustrates the logical workflow for the comprehensive thermochemical analysis of a chiral organic acid like **(S)-(-)-2-Chloropropionic acid**.

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Caption: Workflow for the thermochemical analysis of a chiral organic acid.

This comprehensive approach ensures the accuracy and reliability of the determined thermochemical data, which is essential for the safe and efficient application of **(S)-(-)-2-Chloropropionic acid** in research and development.

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